

An In-depth Technical Guide to 1,12-Dodecanediamine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,12-Dodecanediamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **1,12-dodecanediamine**. This long-chain aliphatic diamine is a versatile building block in organic synthesis, polymer chemistry, and materials science.

Chemical and Physical Properties

1,12-Dodecanediamine, also known as dodecamethylenediamine, is a C12 alkane-alpha,omega-diamine.[1] It presents as a white crystalline solid or a colorless to pale yellow, oily liquid, depending on the ambient temperature, with its melting point being close to room temperature.[2][3] The presence of two primary amine groups at the termini of a long, flexible twelve-carbon chain makes it a versatile bifunctional building block in chemical synthesis.[4]

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₈ N ₂	[2][3][5][6]
Molecular Weight	200.36 g/mol	[2][5][6][7]
Melting Point	67-70 °C	[1][8]
Boiling Point	145 °C	[8]
Density	0.8422 g/cm ³	[2]
Appearance	White crystalline solid or colorless to pale yellow liquid	[1][2][3]
Solubility	Soluble in ethanol. Poorly soluble in water, more soluble in non-polar organic solvents like hexane or dichloromethane.	[1][2][3]
pKa	10.97 ± 0.10 (Predicted)	[3]

Chemical Structure

The structure of **1,12-dodecanediamine** consists of a twelve-carbon aliphatic chain with primary amine groups at positions 1 and 12.[1][5]

- IUPAC Name: dodecane-1,12-diamine[2][5]
- CAS Number: 2783-17-7[3][5][6]
- Canonical SMILES: C(CCCCCCN)CCCCCN[3]
- InChI: InChI=1S/C12H28N2/c13-11-9-7-5-3-1-2-4-6-8-10-12-14/h1-14H2[3][5][6]
- InChIKey: QFTYSVGGYOXFRQ-UHFFFAOYSA-N[3][6]

Spectroscopic Data

Spectroscopic data for **1,12-dodecanediamine**, including ¹H NMR, ¹³C NMR, IR, Mass Spectrometry, and Raman spectra, are available in various databases.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

Synthesis of 1,12-Dodecanediamine via Catalytic Hydrogenation of Dodecanedinitrile

A primary industrial route for producing **1,12-dodecanediamine** is the catalytic hydrogenation of dodecanedinitrile.[\[4\]](#)

Methodology:

- Dodecanedinitrile is hydrogenated over a Raney nickel catalyst.[\[1\]](#)
- The reaction is conducted in a batch procedure under pressure.[\[1\]](#)
- The temperature is maintained at up to 125 °C.[\[1\]](#)
- A five- to tenfold excess of liquid ammonia is used, with or without methanol as a solvent.[\[1\]](#)
- Careful selection of catalysts, solvents, and reaction conditions is necessary to maximize the yield of the primary diamine and control for the formation of secondary and tertiary amine byproducts.[\[4\]](#)

Mono-BOC Protection of 1,12-Dodecanediamine

The tert-butyloxycarbonyl (Boc) group is a common protecting group for amines.[\[4\]](#)

Methodology:

- Dissolve **1,12-dodecanediamine** (1.0 g, 10 mmol amine) in a mixture of dichloromethane (25 mL) and H₂O (25 mL).[\[11\]](#)
- Add sodium hydroxide (2 pellets) and stir the reaction vigorously.[\[11\]](#)
- Dissolve di-tert-butyl dicarbonate (500 mg, 2.3 mmol) in dichloromethane (10 mL) and add it dropwise to the stirring reaction over 5 minutes.[\[11\]](#)

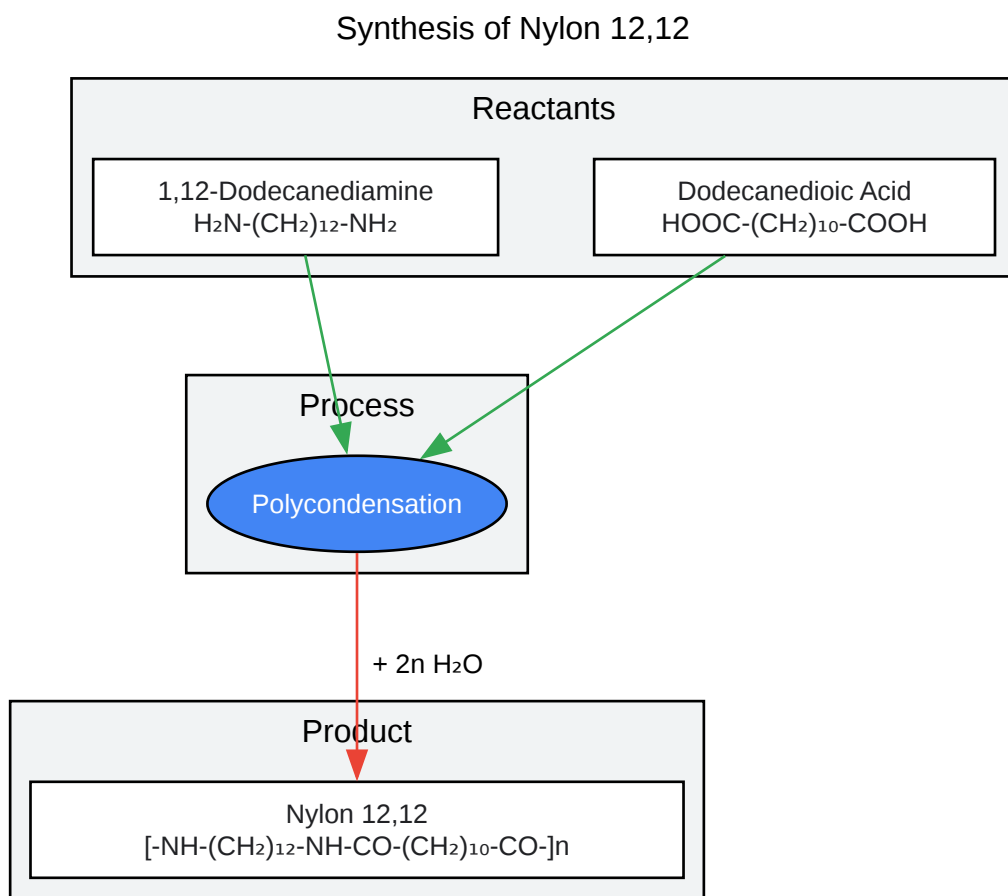
- After 1 hour, monitor the reaction completion using TLC and mass spectrometry.[\[11\]](#)
- Transfer the reaction to a separatory funnel and separate the layers.[\[11\]](#)
- Concentrate the organic layer under reduced pressure.[\[11\]](#)
- Crystallize the product from hot acetonitrile to yield N-Boc-**1,12-dodecanediamine**.[\[11\]](#)

Applications in Research and Drug Development

1,12-Dodecanediamine is a key building block in various applications:

- **Polymer Synthesis:** It is a crucial monomer for the synthesis of high-performance polymers like polyamides (e.g., Nylon 12,12) and polyurethanes.[\[3\]](#)[\[4\]](#)[\[12\]](#)[\[13\]](#) Its long, flexible carbon chain imparts enhanced mechanical strength, flexibility, and thermal stability to these polymers.[\[13\]](#)
- **Medicinal Drugs and Pharmaceuticals:** It serves as a feedstock and a source of a twelve-carbon chain for the synthesis of medicinal drugs.[\[1\]](#)[\[3\]](#)[\[12\]](#) It is also used in the development of drug delivery systems.[\[4\]](#)
- **Surfactants and Corrosion Inhibitors:** Its amphiphilic nature makes it suitable for use as a surfactant.[\[2\]](#)[\[3\]](#) The amine groups can also provide corrosion resistance, making it an effective corrosion inhibitor.[\[2\]](#)[\[3\]](#)[\[12\]](#)
- **Materials Science:** It is used as a building block for supramolecular architectures and in the development of new materials.[\[4\]](#)[\[12\]](#)

Visualizations



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Caption: Synthesis of Nylon 12,12 via polycondensation.

Safety and Handling

1,12-Dodecanediamine is classified with several hazards.^{[5][7]}

- GHS Hazard Statements:
 - H302: Harmful if swallowed.^{[5][7]}
 - H314: Causes severe skin burns and eye damage.^{[5][7]}
 - H317: May cause an allergic skin reaction.^{[5][7]}
 - H331: Toxic if inhaled.^[5]

- H400: Very toxic to aquatic life.[5]
- Precautionary Measures:
 - Wash hands and any exposed skin thoroughly after handling.[14][15]
 - Do not eat, drink, or smoke when using this product.[14][15]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[14][15]
 - Use only outdoors or in a well-ventilated area.[14]
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[14][15]
 - In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[14][15]
 - If inhaled, remove to fresh air.[14] If swallowed, rinse mouth and do NOT induce vomiting. [14][15]
 - Store in a locked, well-ventilated place with the container tightly closed.[14][15]

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References

- 1. 1,12-Dodecanediamine | 2783-17-7 [chemicalbook.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. guidechem.com [guidechem.com]
- 4. 1,12-Diaminododecane | 2783-17-7 | Benchchem [benchchem.com]
- 5. 1,12-Dodecanediamine | C12H28N2 | CID 17727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1,12-Dodecanediamine [webbook.nist.gov]

- 7. watson-int.com [watson-int.com]
- 8. usbio.net [usbio.net]
- 9. 1,12-Dodecanediamine(2783-17-7) 1H NMR spectrum [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. 1-BOC-1,12-DIAMINODODECANE synthesis - chemicalbook [chemicalbook.com]
- 12. Buy 1,12-Diaminododecane | 2783-17-7 | >98% [smolecule.com]
- 13. nbinnco.com [nbinnco.com]
- 14. fishersci.com [fishersci.com]
- 15. 1,12-Dodecanediamine - Safety Data Sheet [chemicalbook.com]
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